

Etaconazole: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Etaconazole*

Cat. No.: *B166602*

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Introduction

Etaconazole is a triazole fungicide that has been utilized in agriculture for the control of a broad spectrum of fungal diseases. Its efficacy is attributed to the inhibition of sterol 14 α -demethylase, a critical enzyme in the fungal ergosterol biosynthesis pathway. A thorough understanding of its physical and chemical properties is paramount for researchers, scientists, and drug development professionals to inform formulation development, environmental fate assessment, and toxicological studies. This technical guide provides an in-depth overview of the core physical and chemical characteristics of **etaconazole**, complete with detailed experimental protocols and visual representations of its mechanism of action.

Core Physical and Chemical Properties

The physical and chemical properties of **etaconazole** are summarized in the tables below. It is important to note that some discrepancies exist in the reported values across different literature sources, particularly for the melting point. These variations may arise from differences in the purity of the substance tested or the experimental methodologies employed.

Table 1: General and Chemical Properties of **Etaconazole**

Property	Value	Source(s)
IUPAC Name	1-[[2-(2,4-dichlorophenyl)-4-ethyl-1,3-dioxolan-2-yl]methyl]-1H-1,2,4-triazole	[1] [2]
Chemical Formula	C ₁₄ H ₁₅ Cl ₂ N ₃ O ₂	[3] [4] [5] [6]
Molecular Weight	328.19 g/mol	[2] [3] [4] [6]
CAS Number	60207-93-4	[1] [3]
Appearance	Colorless crystals or white to slightly yellowish powder	[4] [7]

Table 2: Physicochemical Properties of **Etaconazole**

Property	Value	Source(s)
Melting Point	75-93 °C	[5] [8] [9]
	171-172 °C	[10]
122 °C (Nitrate Salt)		[7] [10]
Boiling Point	470.2 °C (Predicted)	[10]
Density	1.43 g/cm ³	[5]
Vapor Pressure	0.031 mPa (at 20 °C)	[11]
pKa	2.94 (Predicted)	[10]
Log P (Octanol-Water Partition Coefficient)	3.1 - 3.26	[5] [11]

Table 3: Solubility of **Etaconazole**

Solvent	Solubility (at 20 °C)	Source(s)
Water	80 mg/L	[11]
Acetone	300 g/kg	[9][10]
Dichloromethane	700 g/kg	[9][10]
Methanol	400 g/kg	[9][10]
Isopropanol	100 g/kg	[9][10]
Toluene	250 g/kg	[9][10]
Hexane	7.5 g/kg	[11]

Experimental Protocols

The determination of the physical and chemical properties of a substance like **etaconazole** requires standardized and validated experimental methodologies. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals. The following are summaries of the relevant OECD guidelines for determining the key properties of **etaconazole**.

Melting Point Determination (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance, which is the temperature at which the phase transition from solid to liquid occurs.

- Capillary Method: A small amount of the powdered substance is packed into a capillary tube and heated in a controlled manner in a liquid bath or a metal block. The temperature at which the substance is observed to melt is recorded.
- Hot Stage Microscopy: A small quantity of the substance is placed on a microscope slide on a heated stage. The melting process is observed through the microscope, and the temperature is recorded.
- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These thermoanalytical techniques measure the difference in the amount of heat required to

increase the temperature of a sample and a reference. A peak in the DSC or DTA curve indicates the melting point.

Water Solubility (OECD Guideline 105)

This guideline details methods for determining the water solubility of a substance.

- **Flask Method:** A supersaturated solution of the substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method after separation of the undissolved solid.
- **Column Elution Method:** A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow, constant rate. The concentration of the substance in the eluate is measured over time until a plateau is reached, which represents the water solubility.

Vapor Pressure (OECD Guideline 104)

This guideline provides various methods for determining the vapor pressure of a substance, which is the pressure exerted by its vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

- **Dynamic Method (Isoteniscope):** The substance is heated in a bulb connected to a manometer. The external pressure is then adjusted until the boiling point of the substance at that pressure is reached.
- **Static Method:** A known amount of the substance is introduced into an evacuated, thermostatted vessel of a known volume. The pressure exerted by the vapor is measured directly.
- **Gas Saturation Method:** A stream of inert gas is passed through or over the surface of the substance at a known rate, becoming saturated with its vapor. The amount of substance transported by the gas is determined, and the vapor pressure is calculated.

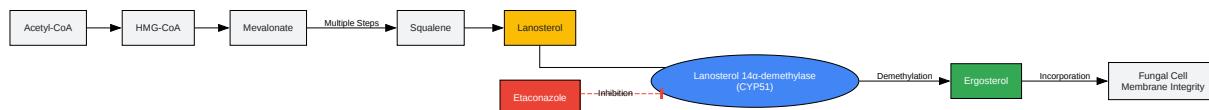
Partition Coefficient (n-octanol/water) (OECD Guidelines 107, 117, 123)

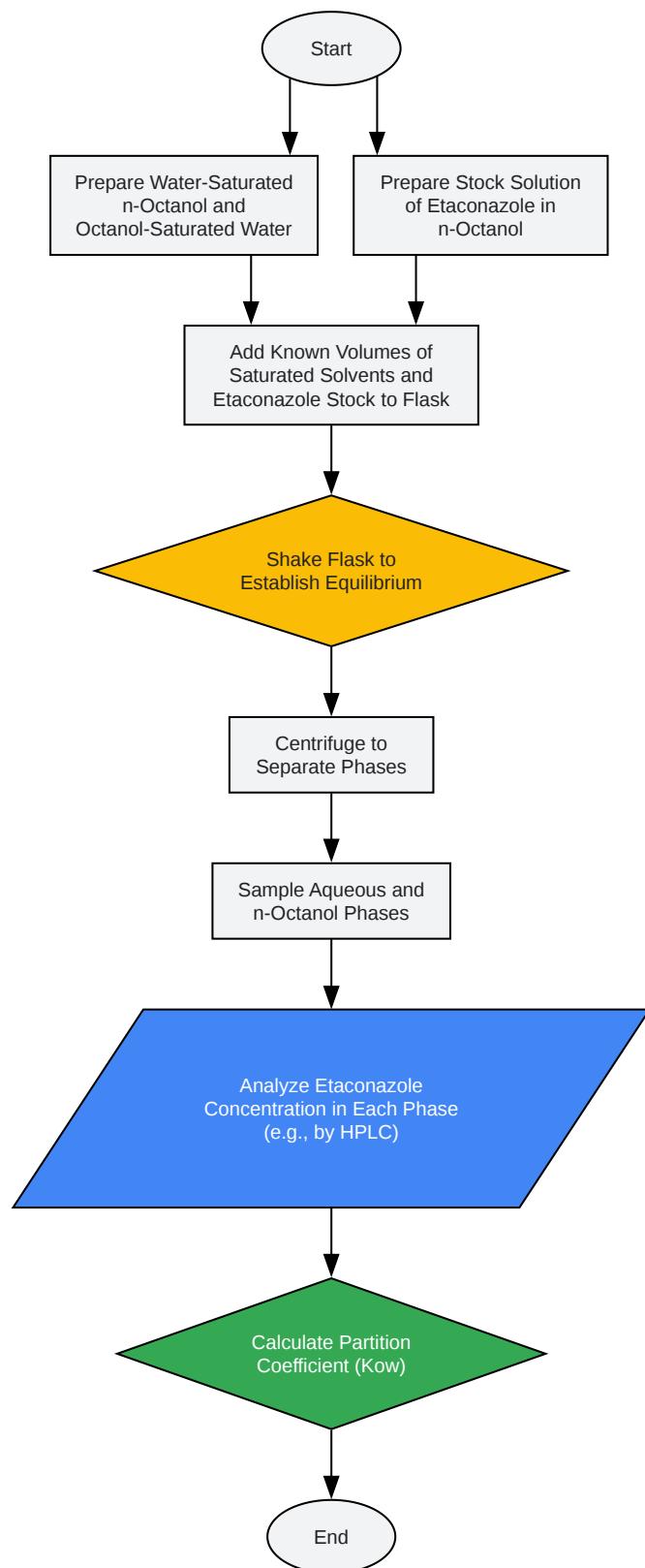
The n-octanol/water partition coefficient (K_{ow} or Log P) is a measure of a substance's lipophilicity.

- Shake Flask Method (OECD 107): A solution of the substance in n-octanol and water is shaken in a vessel until equilibrium is reached. The concentrations of the substance in both phases are then measured, and the partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to that in the aqueous phase.
- HPLC Method (OECD 117): This method estimates the Log P value based on the retention time of the substance on a reversed-phase high-performance liquid chromatography (HPLC) column. A calibration curve is generated using reference compounds with known Log P values.
- Slow-Stirring Method (OECD 123): This method is particularly suitable for highly lipophilic substances. The n-octanol and water phases are stirred slowly to avoid the formation of micro-emulsions, allowing for a more accurate determination of the partition coefficient.

Mechanism of Action: Inhibition of Sterol Biosynthesis

Etaconazole, like other azole antifungals, exerts its fungicidal activity by disrupting the synthesis of ergosterol, an essential component of fungal cell membranes. The primary target of **etaconazole** is the enzyme lanosterol 14 α -demethylase (CYP51), a cytochrome P450-dependent enzyme. The inhibition of this enzyme leads to the accumulation of toxic sterol precursors and a depletion of ergosterol, ultimately compromising the integrity and function of the fungal cell membrane.



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